

Navigating the Structure-Activity Landscape of Piperidine-Tethered Benzoates: A Comparative Guide

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Compound of Interest

Compound Name: *Methyl 3-(piperidin-1-ylmethyl)benzoate*

CAS No.: 73278-90-7

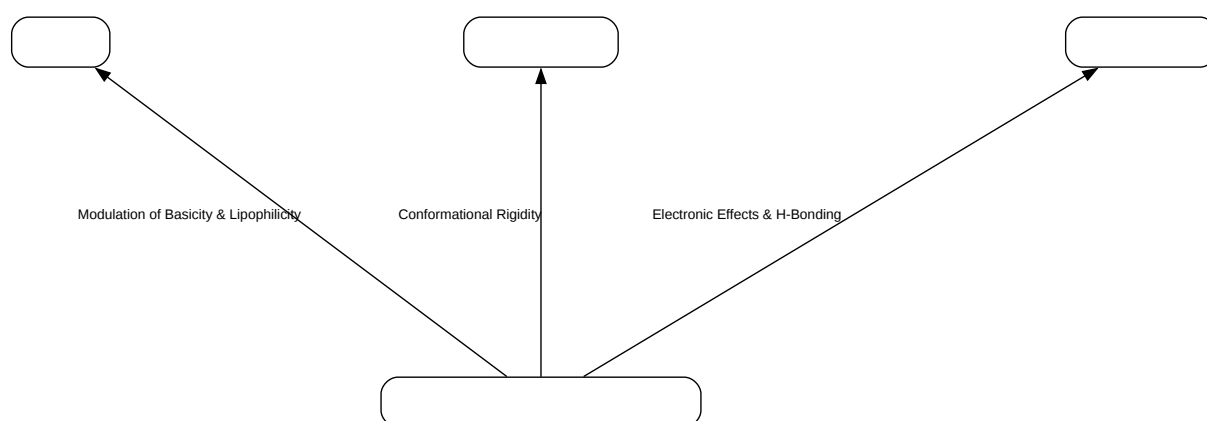
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For researchers and medicinal chemists, the piperidine moiety is a cornerstone of drug design, offering a versatile scaffold to modulate physicochemical properties and target interactions. When coupled with a benzoate core, as in **methyl 3-(piperidin-1-ylmethyl)benzoate**, a fascinating chemical space emerges with potential applications across a spectrum of biological targets. This guide provides an in-depth analysis of the structure-activity relationships (SAR) within this compound class, drawing comparisons with structurally related molecules to illuminate the key determinants of biological activity. While specific biological data for **methyl 3-(piperidin-1-ylmethyl)benzoate** itself is not extensively reported in publicly available literature, by examining its close analogs, we can construct a predictive SAR framework to guide future drug discovery efforts.

The Core Scaffold: Deconstructing Methyl 3-(piperidin-1-ylmethyl)benzoate

The fundamental structure of **methyl 3-(piperidin-1-ylmethyl)benzoate** comprises three key pharmacophoric elements: a piperidine ring, a methylene linker, and a methyl benzoate group. Each of these components can be systematically modified to probe the SAR and optimize for a desired biological effect.



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Caption: Core components of the **methyl 3-(piperidin-1-ylmethyl)benzoate** scaffold.

The basic nitrogen of the piperidine ring is a critical feature, often involved in salt-bridge interactions with acidic residues in target proteins. The lipophilicity and conformational flexibility of the piperidine ring can also be tuned through substitution. The methylene linker, while seemingly simple, dictates the spatial relationship between the piperidine and benzoate moieties. Finally, the substitution pattern and nature of the ester on the benzoate ring can profoundly influence electronic properties and hydrogen bonding potential.

Comparative Analysis: Learning from Structurally Related Compounds

To understand the potential biological activities of **methyl 3-(piperidin-1-ylmethyl)benzoate**, we will compare it to analogs where systematic structural modifications have been made and the corresponding biological data is available.

Monoacylglycerol Lipase (MAGL) Inhibition: A Case Study in Enzyme Inhibition

Monoacylglycerol lipase (MAGL) is a key enzyme in the endocannabinoid system, and its inhibition is a therapeutic strategy for various neurological and inflammatory disorders. A series of benzylpiperidine and benzylpiperazine derivatives have been evaluated as reversible MAGL inhibitors, providing valuable SAR insights.

Table 1: SAR of Benzylpiperidine and Benzylpiperazine Derivatives as MAGL Inhibitors

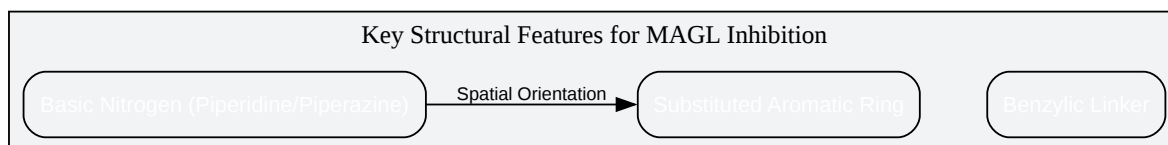
Compound ID	Structure	hMAGL IC50 (nM)
Reference A	2-((3-(Piperidin-4-ylmethyl)phenyl)thio)-3-(trifluoromethyl)pyridine	150
Reference B	2-((3-(Piperazin-1-ylmethyl)phenyl)thio)-3-(trifluoromethyl)pyridine	80
Reference C	Methyl 3-methoxy-5-(phenylthio)benzoate	>10000

Data synthesized from a study on benzylpiperidine and benzylpiperazine derivatives as MAGL inhibitors.[\[1\]](#)

From this limited dataset, we can infer several key SAR points:

- **Piperidine vs. Piperazine:** The replacement of the piperidine ring (Reference A) with a piperazine moiety (Reference B) leads to a modest increase in potency. This suggests that the second nitrogen in the piperazine ring may be involved in a favorable interaction with the target, or it may alter the pKa and overall physicochemical properties in a beneficial way.

- Importance of the Benzylic Linker: The lack of activity of the benzoate derivative lacking the piperidine-linker moiety (Reference C) highlights the critical role of the basic nitrogen and the overall shape of the molecule for MAGL inhibition.



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Caption: Key pharmacophoric elements for MAGL inhibition.

Dopamine and Serotonin Receptor Modulation: Exploring CNS Applications

The piperidin-1-ylmethyl-benzoate scaffold is also present in compounds targeting central nervous system (CNS) receptors, such as dopamine and serotonin receptors.

Dopamine D4 Receptor Antagonism:

Studies on benzyloxy piperidine-based compounds have revealed SAR for dopamine D4 receptor antagonism. While not direct analogs of our topic molecule, they share the core piperidine feature and offer insights into receptor-ligand interactions. Key findings suggest that substitutions on both the piperidine nitrogen and the benzyloxy group significantly impact affinity and selectivity.

Serotonin Receptor Activity:

Piperazine derivatives, structurally related to piperidines, are well-known for their interactions with serotonin (5-HT) receptors. For instance, certain benzodioxanylpiperazine derivatives with a 4-aryl amide substituent show high affinity for the 5-HT_{1A} receptor and act as potent antagonists. This suggests that the piperidine-tethered benzoate scaffold could be explored for its potential to modulate serotonergic signaling.

Experimental Protocols for Evaluation

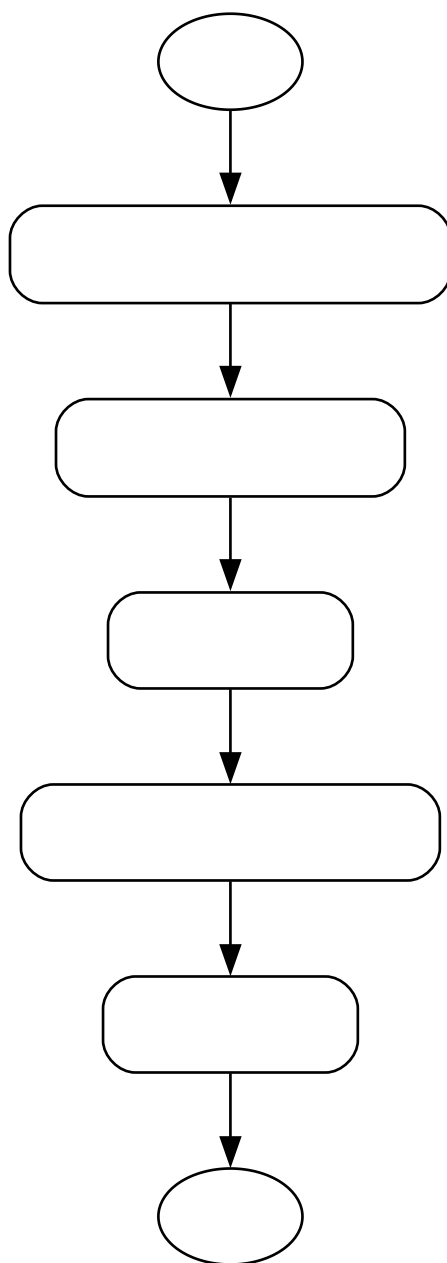
To determine the biological activity of **methyl 3-(piperidin-1-ylmethyl)benzoate** and its analogs, a series of standard in vitro assays can be employed.

Enzyme Inhibition Assay (Example: MAGL)

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of test compounds against a specific enzyme.

Protocol:

- **Enzyme and Substrate Preparation:** Recombinant human MAGL is used. A stock solution of the substrate, such as 4-nitrophenyl acetate (4-NPA), is prepared in a suitable buffer (e.g., Tris-HCl).
- **Compound Preparation:** Test compounds are dissolved in DMSO to create stock solutions, which are then serially diluted to the desired concentrations.
- **Assay Procedure:**
 - In a 96-well plate, add the enzyme solution.
 - Add the test compound dilutions or vehicle control (DMSO).
 - Pre-incubate the enzyme and compound mixture for a specified time (e.g., 15 minutes) at a controlled temperature (e.g., 37°C).
 - Initiate the reaction by adding the substrate solution.
 - Monitor the absorbance of the product (p-nitrophenol) at 405 nm over time using a plate reader.
- **Data Analysis:** Calculate the rate of reaction for each compound concentration. Plot the percentage of inhibition against the logarithm of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.



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Sources

- [1. usiena-air.unisi.it \[usiena-air.unisi.it\]](https://usiena-air.unisi.it)
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